

3-Hydroxyhexanal chemical properties and structure

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Compound of Interest

Compound Name: 3-Hydroxyhexanal

CAS No.: 96013-98-8

Cat. No.: B15910683

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **3-Hydroxyhexanal**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **3-Hydroxyhexanal**, a fatty aldehyde with relevance in biochemical research and as a synthetic intermediate. This document outlines its chemical identifiers, physicochemical properties, and provides illustrative diagrams for its structural identification and a potential synthetic workflow.

Chemical Structure and Identifiers

3-Hydroxyhexanal is a six-carbon aliphatic aldehyde with a hydroxyl group located at the third carbon position.^[1] Its structure combines the functionalities of both an alcohol and an aldehyde.

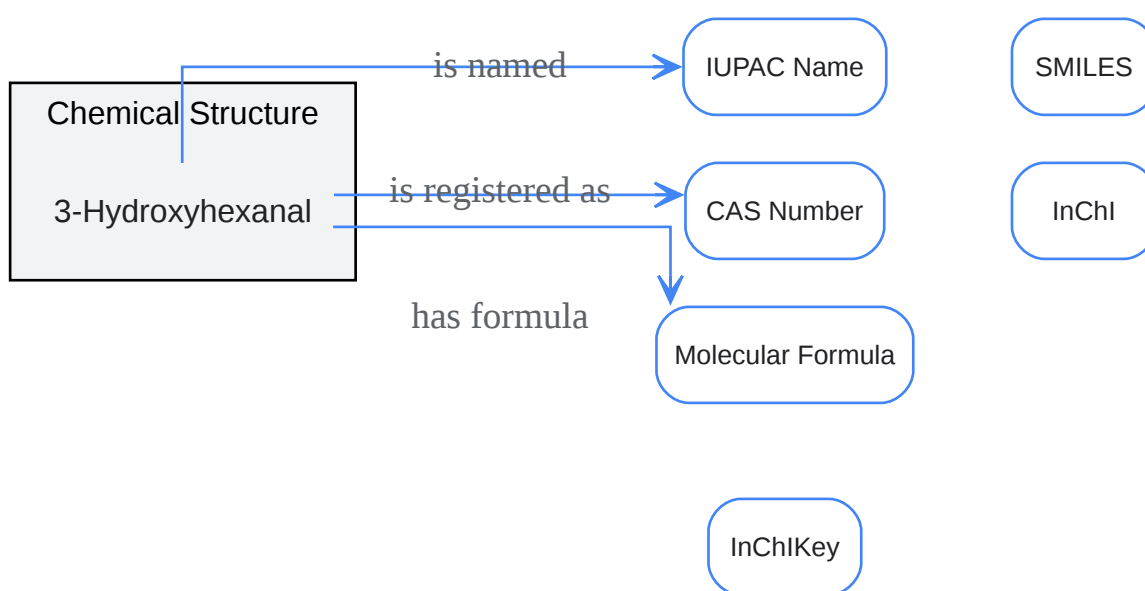
A variety of identifiers are used to characterize **3-Hydroxyhexanal**, ensuring its unambiguous identification in chemical databases and literature. These identifiers are crucial for researchers

in retrieving accurate information about the compound. The table below summarizes the key chemical identifiers for **3-Hydroxyhexanal**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Chemical Identifiers for **3-Hydroxyhexanal**

Identifier	Value
IUPAC Name	3-hydroxyhexanal [1]
CAS Number	96013-98-8 [1] [3]
Molecular Formula	C ₆ H ₁₂ O ₂ [1] [3]
Canonical SMILES	CCCC(CC=O)O [1] [3]
InChI	InChI=1S/C6H12O2/c1-2-3-6(8)4-5-7/h5-6,8H,2-4H2,1H3 [1]
InChIKey	JVDKSPFKTRMHMA-UHFFFAOYSA-N [1]
ChEBI ID	CHEBI:179300 [1] [3]
DSSTox Substance ID	DTXSID10472592 [1] [3]

The following diagram illustrates the logical relationship between the different identifiers and the chemical structure of **3-Hydroxyhexanal**.



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Caption: Logical relationship of **3-Hydroxyhexanal**'s identifiers.

Physicochemical Properties

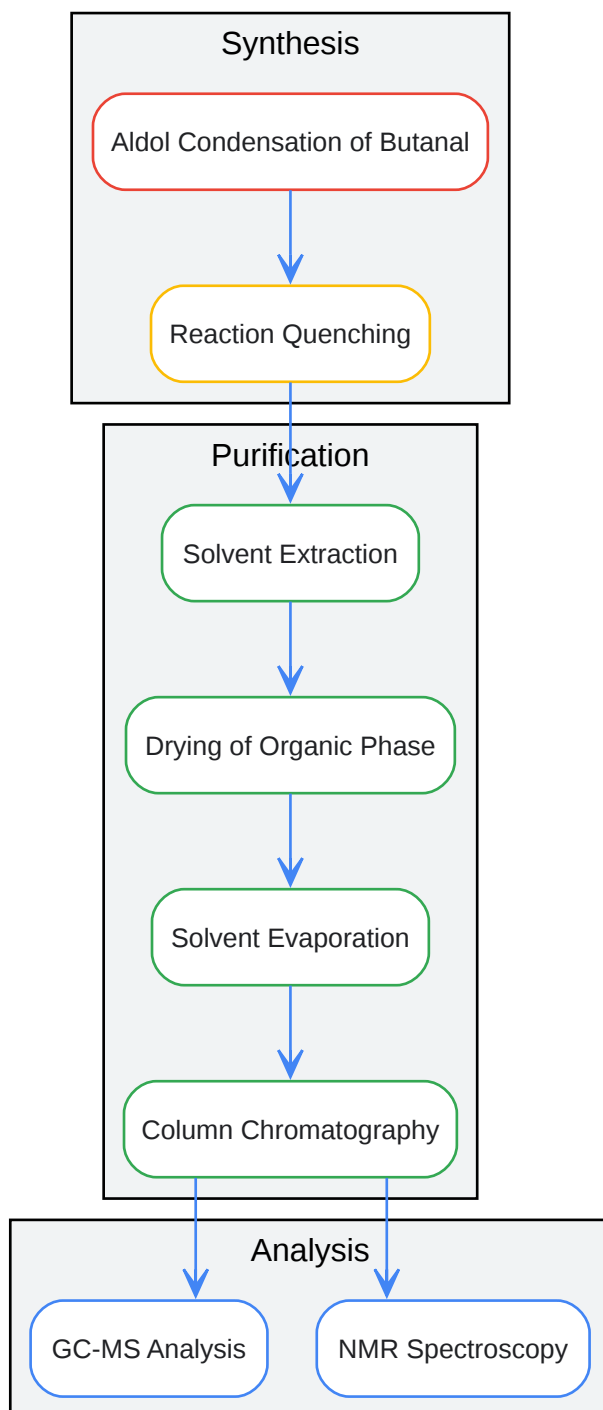
The physicochemical properties of **3-Hydroxyhexanal** are essential for its handling, application in experimental settings, and for predicting its behavior in various systems. The data presented below is a combination of experimentally derived values and estimations from computational models.

Table 2: Physicochemical Properties of **3-Hydroxyhexanal**

Property	Value
Molecular Weight	116.16 g/mol [1][2][3]
Appearance	Colorless to pale yellow clear liquid (estimated) [2]
Boiling Point	188.00 to 189.00 °C @ 760.00 mm Hg (estimated)[2]
Vapor Pressure	0.164 mmHg @ 25.00 °C (estimated)[2]
Flash Point	162.00 °F (72.40 °C) (TCC, estimated)[2]
Water Solubility	2.01e+005 mg/L @ 25 °C (estimated)[2]
logP (o/w)	0.296 (estimated)[2]
XLogP3	0.3[3]
Hydrogen Bond Donor Count	1[3]
Hydrogen Bond Acceptor Count	2[3]
Rotatable Bond Count	4[3]
Exact Mass	116.083729621[3]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-Hydroxyhexanal** are not widely published. However, a plausible synthetic route is the aldol condensation of butanal, followed by a selective reduction or hydrolysis. The following is a representative workflow for such a synthesis and subsequent purification.



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Caption: Experimental workflow for synthesis and analysis.

Methodology for Aldol Condensation Synthesis:

- **Reaction Setup:** Butanal is dissolved in a suitable solvent, such as ethanol or tetrahydrofuran, in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- **Base Addition:** The flask is cooled in an ice bath, and a catalytic amount of a base, such as sodium hydroxide or potassium hydroxide, is added dropwise.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting material and the formation of the product.
- **Quenching:** Once the reaction is complete, it is quenched by the addition of a weak acid, such as acetic acid, to neutralize the base.
- **Extraction and Purification:** The product is extracted from the reaction mixture using an organic solvent. The organic layer is then washed, dried, and the solvent is removed under reduced pressure. The crude product is purified by column chromatography.
- **Analysis:** The final product is characterized by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) for purity and molecular weight determination, and Nuclear Magnetic Resonance (NMR) spectroscopy for structural elucidation.

Biological Relevance

3-Hydroxyhexanal is classified as a fatty aldehyde.[1] While specific signaling pathways involving **3-Hydroxyhexanal** are not extensively documented, it is known to be a semiochemical, a chemical substance that carries a message, for the Florida woods cockroach (*Eurycotis floridana*).[4] Related hydroxyaldehydes, such as 4-hydroxyhexenal, are known to be products of lipid peroxidation and can act as uremic toxins.[5] This suggests that **3-Hydroxyhexanal** may have roles in metabolic processes and as a biomarker for oxidative stress, warranting further investigation in drug development and toxicology. Its potential applications are in biochemical research as a model compound for studying enzyme-catalyzed reactions involving hydroxyl and aldehyde groups, and in metabolic pathway research.[6]

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